

2,3-Dimethylphenylhydrazine hydrochloride hydrate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylphenylhydrazine
hydrochloride hydrate

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A Technical Guide to 2,3-Dimethylphenylhydrazine Hydrochloride Hydrate

This document provides a detailed overview of **2,3-Dimethylphenylhydrazine hydrochloride hydrate**, a chemical compound relevant to researchers and professionals in drug development and chemical synthesis. It covers the core physicochemical properties, a general synthesis pathway, and safety information.

Physicochemical Properties

2,3-Dimethylphenylhydrazine hydrochloride hydrate is an organic salt. The core structure consists of a hydrazine group attached to a 2,3-dimethylphenyl ring, formulated as a hydrochloride salt. The "hydrate" designation indicates the presence of associated water molecules, though the exact number can be variable.

The key quantitative data for this compound are summarized below.

Property	Value
Chemical Formula	$C_8H_{12}N_2 \cdot HCl \cdot xH_2O$ [1]
Molecular Weight (Anhydrous)	172.66 g/mol [1][2]
Molecular Weight (Monohydrate)	~190.67 g/mol [1]
CAS Number	123333-92-6 [1][2]
Melting Point	210 °C (decomposes) [1]
Appearance	White to pink or beige-brown powder. [3]

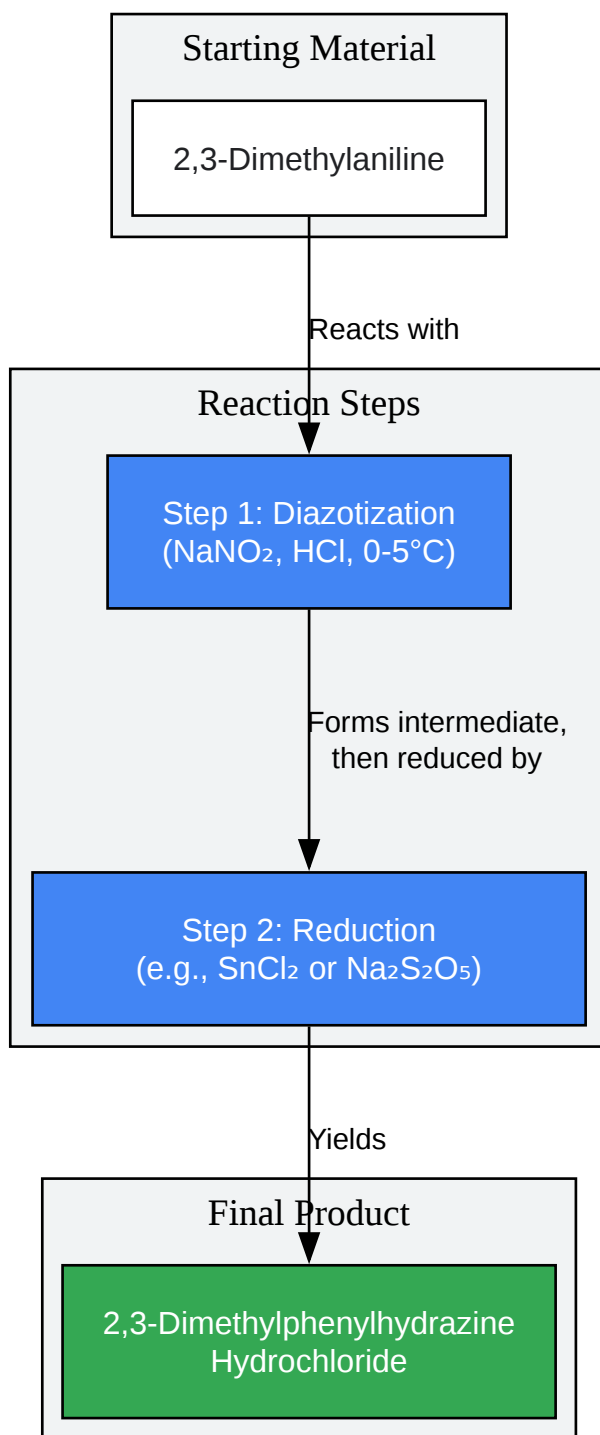
Synthesis and Experimental Protocols

While specific protocols for 2,3-Dimethylphenylhydrazine hydrochloride are proprietary, a general and widely established method for preparing substituted phenylhydrazine hydrochlorides involves a two-step process starting from the corresponding aniline derivative. [4][5]

General Synthesis Protocol for Phenylhydrazine Hydrochlorides:

- **Diazotization:** The synthesis begins with the corresponding aniline (in this case, 2,3-dimethylaniline). The aniline is dissolved in cold hydrochloric acid. A solution of sodium nitrite is added slowly while maintaining a low temperature (typically 0-5 °C) to form a diazonium salt solution. [6]
- **Reduction:** The resulting diazonium salt is then reduced. A common reducing agent for this step is tin(II) chloride ($SnCl_2$) in concentrated hydrochloric acid or sodium pyrosulfite. [4][6] The reducing agent is added gradually to the diazonium salt solution, keeping the temperature controlled.
- **Isolation and Purification:** After the reaction is complete, the phenylhydrazine hydrochloride product often precipitates from the solution as a solid. This solid is collected by filtration. It can then be purified by recrystallization, often from water or an alcohol/water mixture, with the addition of hydrochloric acid to stabilize the product and encourage crystallization. [6] The final product is then dried under a vacuum.

The logical workflow for this synthesis is illustrated in the diagram below.



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Caption: General workflow for the synthesis of phenylhydrazine hydrochlorides.

Applications in Research and Development

Phenylhydrazine derivatives are important intermediates in organic synthesis. They are frequently used as building blocks for the synthesis of more complex molecules, particularly heterocyclic compounds like indoles (via the Fischer indole synthesis), pyrazoles, and pyrazolones.[3] These heterocyclic cores are prevalent in many biologically active compounds, making 2,3-dimethylphenylhydrazine hydrochloride a valuable precursor for medicinal chemistry and drug discovery programs.

Safety and Handling

2,3-Dimethylphenylhydrazine hydrochloride is classified as an irritant.[1] It is harmful if swallowed or inhaled and causes skin and eye irritation.[1] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area or a fume hood. For long-term storage, it should be kept in a cool, dark place under an inert atmosphere.[7][8]

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- To cite this document: BenchChem. [2,3-Dimethylphenylhydrazine hydrochloride hydrate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040375#2-3-dimethylphenylhydrazine-hydrochloride-hydrate-molecular-weight-and-formula]

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